

Decoding the Certificate of Analysis: A Technical Guide to Dehydro Nifedipine-13C,d3

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Compound of Interest

Compound Name: Dehydro Nifedipine-13C,d3

Cat. No.: B15622579

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For researchers, scientists, and drug development professionals, the Certificate of Analysis (CoA) is a critical document that guarantees the identity, purity, and quality of a research compound. This guide provides an in-depth explanation of a typical CoA for **Dehydro Nifedipine-13C,d3**, a stable isotope-labeled internal standard essential for pharmacokinetic and metabolic studies of Nifedipine. Understanding the data and methodologies presented in the CoA is paramount for ensuring the accuracy and reliability of experimental results.

Understanding the Certificate of Analysis

A Certificate of Analysis is a formal document issued by the manufacturer that confirms a product meets its predetermined specifications. For a stable isotope-labeled compound like **Dehydro Nifedipine-13C,d3**, the CoA provides crucial data on its chemical identity, purity (both chemical and isotopic), and the analytical methods used for its characterization.

Key Sections of a Typical CoA:

- **Product Information:** Includes the product name, catalog number, batch/lot number, and CAS number.
- **Physical Properties:** Details appearance, molecular formula, and molecular weight.

- **Analytical Data:** Presents the results of various analytical tests, including purity, isotopic enrichment, and identity confirmation.
- **Storage and Handling:** Provides recommendations for long-term storage to maintain product integrity.

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Quantitative Data Summary

The following tables summarize the typical quantitative data you would find on a CoA for **Dehydro Nifedipine-13C,d3**.

Table 1: Product Identification and Physical Properties

Parameter	Specification
Product Name	Dehydro Nifedipine-13C,d3
CAS Number	325484-33-1[1]
Molecular Formula	C ₁₆ ¹³ CH ₁₃ D ₃ N ₂ O ₆
Molecular Weight	348.34 g/mol
Appearance	A crystalline solid
Solubility	Soluble in DMF and DMSO

Table 2: Analytical Specifications

Test	Method	Specification	Typical Result
Chemical Purity	HPLC	≥98% ^[2]	99.5%
Isotopic Enrichment (¹³ C)	MS	≥99 atom % ¹³ C	99.2 atom %
Isotopic Enrichment (D)	MS	≥98 atom % D	98.5 atom %
Identity Confirmation	¹ H NMR	Conforms to structure	Conforms
Mass Spectrum	ESI-MS	Conforms to structure	Conforms
Residual Solvents	GC-MS	As per USP <467>	Complies

Experimental Protocols

The analytical methods cited in the CoA are fundamental to verifying the quality of **Dehydro Nifedipine-13C,d3**. Below are detailed methodologies for the key experiments.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

HPLC is a cornerstone technique for assessing the chemical purity of pharmaceutical compounds by separating components in a mixture.^[3]

- **Principle:** The sample is dissolved in a mobile phase and injected into a column packed with a stationary phase. Different components of the sample interact differently with the stationary phase, causing them to elute at different times (retention times). A detector measures the amount of each component as it elutes.
- **Instrumentation:** A standard HPLC system consists of a solvent delivery system (pump), an injector, a column (e.g., C18 reverse-phase), a detector (e.g., UV-Vis), and a data acquisition system.
- **Methodology:**

- Sample Preparation: A known concentration of **Dehydro Nifedipine-13C,d3** is accurately weighed and dissolved in a suitable solvent (e.g., acetonitrile or methanol).
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
 - Mobile Phase: A gradient or isocratic mixture of organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., ammonium formate).
 - Flow Rate: Typically 1.0 mL/min.
 - Column Temperature: Maintained at a constant temperature (e.g., 25 °C).
 - Detection: UV detection at a specific wavelength (e.g., 235 nm).
- Data Analysis: The area of the main peak corresponding to **Dehydro Nifedipine-13C,d3** is compared to the total area of all peaks in the chromatogram to calculate the chemical purity as a percentage.

Mass Spectrometry (MS) for Isotopic Enrichment and Identity

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions, providing information about the molecular weight and isotopic composition of a compound.

- Principle: The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio by an analyzer. A detector then measures the abundance of each ion. For stable isotope-labeled compounds, MS can distinguish between the labeled and unlabeled forms.
- Instrumentation: An MS system includes an ion source (e.g., Electrospray Ionization - ESI), a mass analyzer (e.g., Quadrupole or Time-of-Flight), and a detector.
- Methodology:

- Sample Introduction: The sample is typically introduced via direct infusion or coupled with a chromatographic system like HPLC (LC-MS).
- Ionization: ESI is a soft ionization technique that is well-suited for polar molecules like **Dehydro Nifedipine-13C,d3**, minimizing fragmentation.
- Mass Analysis: The mass analyzer separates the ions. The instrument is calibrated to accurately measure the masses.
- Data Analysis:
 - Identity Confirmation: The observed molecular ion peak ($[M+H]^+$) is compared to the calculated theoretical mass of **Dehydro Nifedipine-13C,d3**.
 - Isotopic Enrichment: The relative intensities of the mass peaks corresponding to the labeled compound and any residual unlabeled compound are used to calculate the isotopic purity and enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

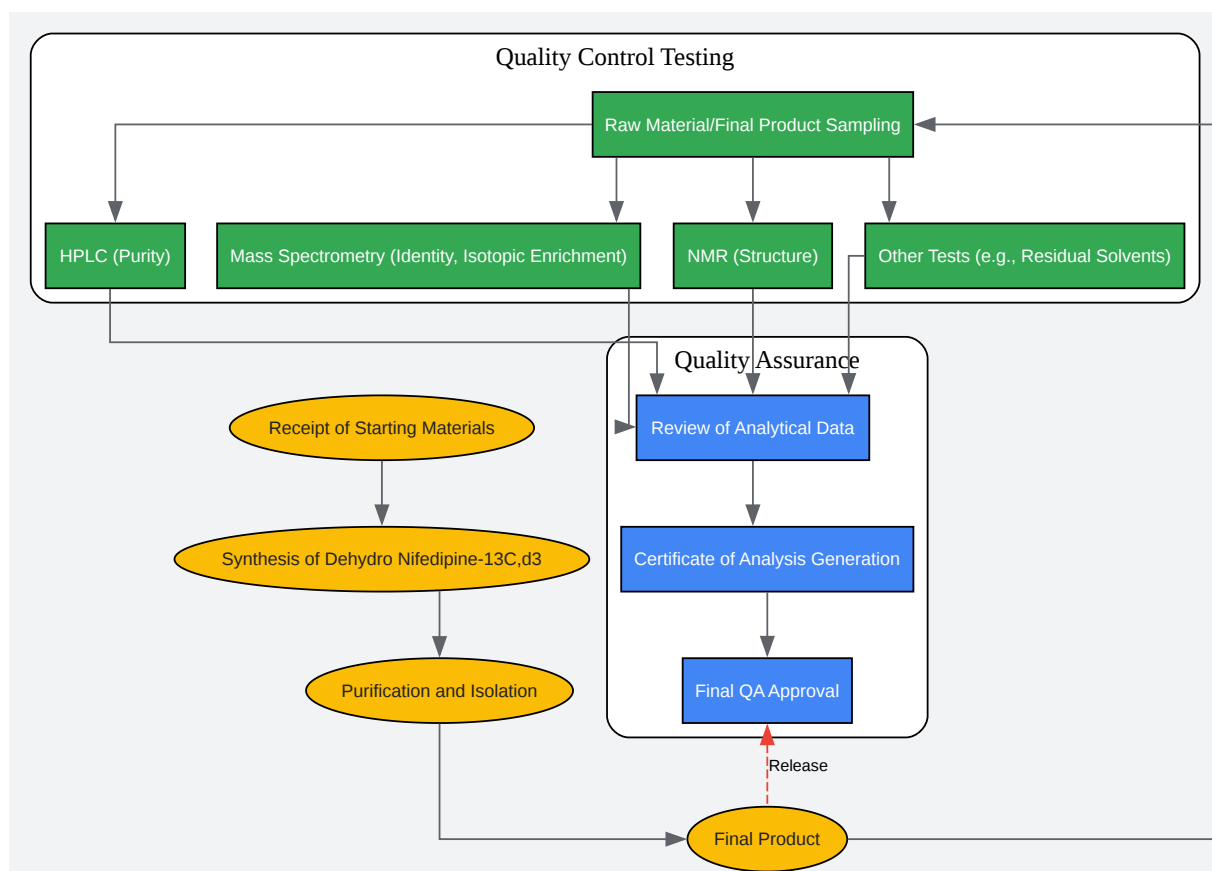
^1H NMR spectroscopy provides detailed information about the structure of a molecule by observing the magnetic properties of hydrogen nuclei.

- Principle: When placed in a strong magnetic field, atomic nuclei with a non-zero spin (like ^1H) absorb and re-emit electromagnetic radiation at a specific frequency. This frequency is influenced by the local chemical environment of the nucleus, allowing for the determination of the molecular structure.
- Instrumentation: An NMR spectrometer consists of a powerful superconducting magnet, a probe for sample insertion, a radiofrequency transmitter and receiver, and a computer for data processing.
- Methodology:
 - Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., DMSO- d_6 or CDCl_3) to avoid interference from solvent protons.

- Data Acquisition: The sample is placed in the magnet, and a series of radiofrequency pulses are applied. The resulting signal (Free Induction Decay - FID) is recorded.
- Data Processing: The FID is converted into a spectrum using a Fourier transform.
- Spectral Analysis: The chemical shifts, integration (peak areas), and coupling patterns of the peaks in the ^1H NMR spectrum are analyzed to confirm that the structure is consistent with that of Dehydro Nifedipine. The absence of signals corresponding to the deuterated positions further confirms the labeling.

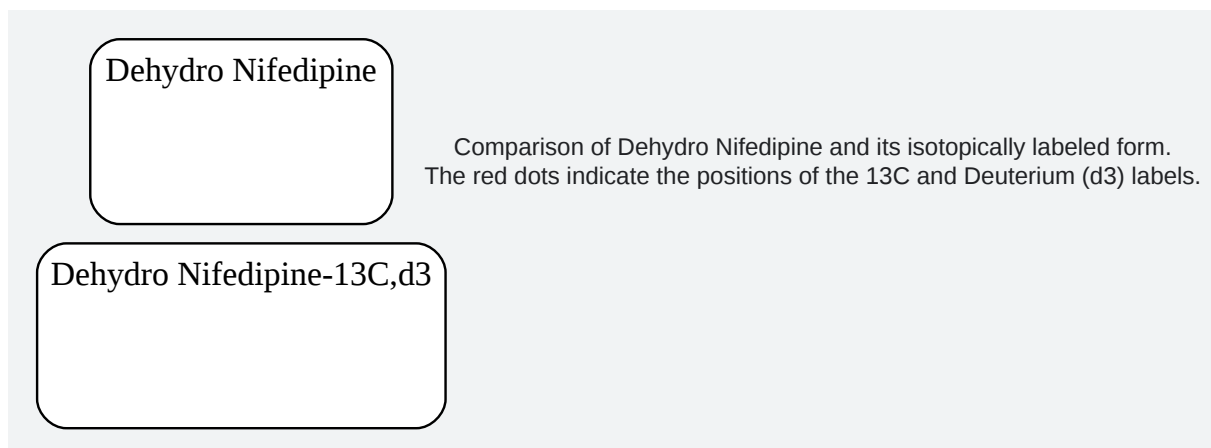
Visualizing the Workflow and Chemical Structures

Diagrams can provide a clear and concise overview of complex processes and structures. The following diagrams are rendered using the DOT language.



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Caption: Workflow for the generation of a Certificate of Analysis.



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Caption: Chemical structures of Dehydro Nifedipine and its labeled variant.

By thoroughly understanding the components of a Certificate of Analysis and the analytical techniques used to generate the data, researchers can confidently use **Dehydro Nifedipine-13C,d3** as an internal standard, leading to more robust and reliable results in their studies.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 3. High performance liquid chromatography analysis of nifedipine and some of its metabolites in hypertensive patients - PubMed [pubmed.ncbi.nlm.nih.gov]
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